

Application Notes and Protocols for In Vivo Niacin-15N,13C3 Tracer Studies

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Compound of Interest

Compound Name: Niacin-15N,13C3

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These application notes provide a detailed protocol for conducting in vivo tracer studies using the stable isotope-labeled niacin, **Niacin-15N,13C3**. This allows for the precise tracking of niacin's metabolic fate, providing critical insights into its absorption, distribution, metabolism, and excretion (ADME). Such studies are invaluable for understanding the pathophysiology of diseases related to niacin metabolism and for the development of novel therapeutics.

Introduction

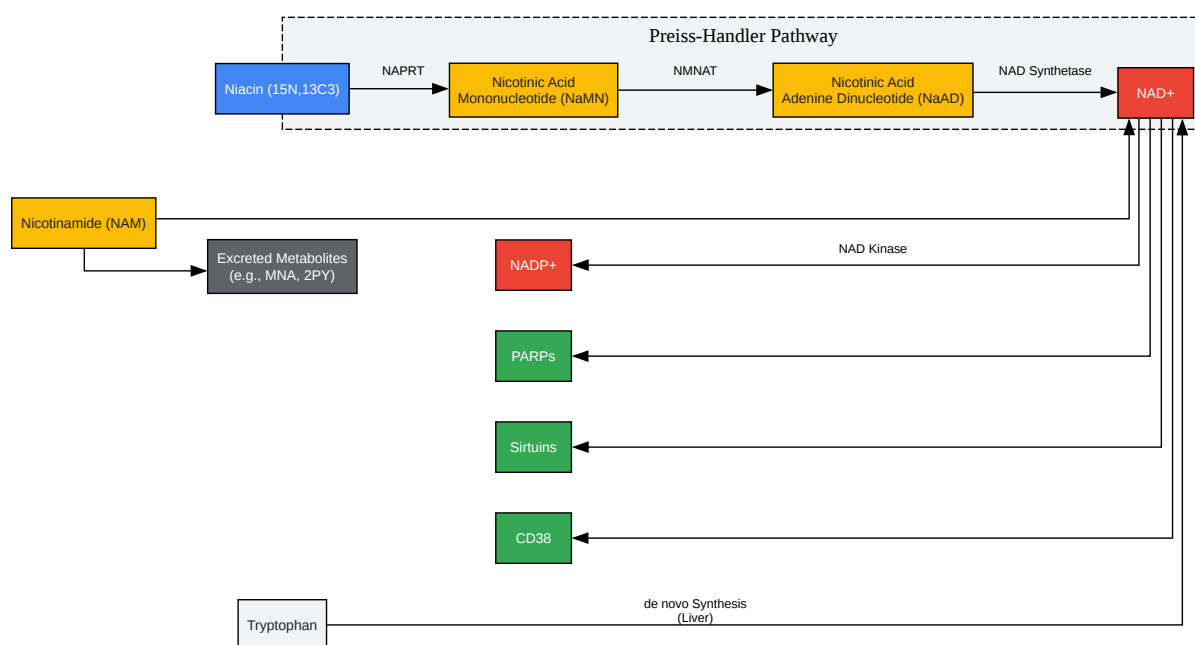
Niacin (Vitamin B3) is a crucial nutrient that serves as a precursor for the essential coenzymes nicotinamide adenine dinucleotide (NAD⁺) and nicotinamide adenine dinucleotide phosphate (NADP⁺). These coenzymes are central to cellular metabolism, participating in a vast array of redox reactions vital for energy production, DNA repair, and cell signaling.^{[1][2]} Dysregulation of niacin and NAD⁺ metabolism has been implicated in a variety of diseases, including metabolic disorders and age-related pathologies.^{[2][3]}

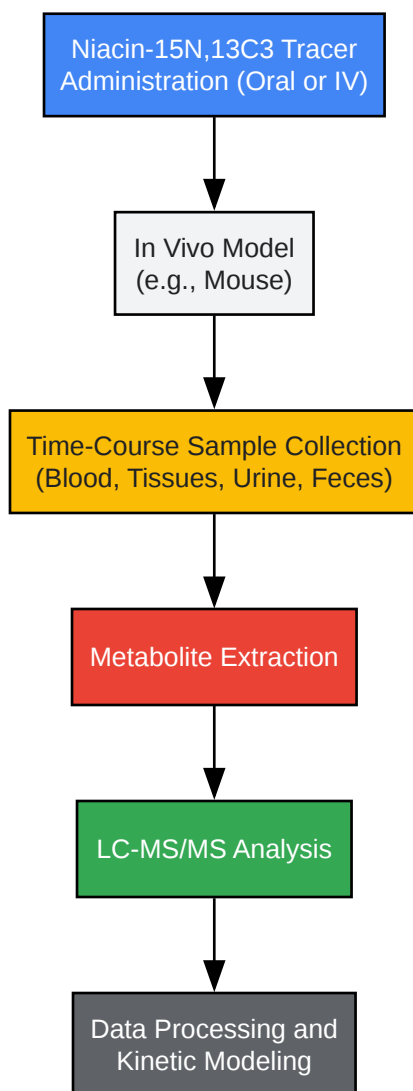
Stable isotope tracers, such as **Niacin-15N,13C3**, offer a powerful and safe methodology for studying in vivo metabolism without the need for radioactive materials.^[4] By tracing the journey of the labeled niacin, researchers can quantitatively assess the flux through various metabolic pathways, providing a dynamic view of niacin's contribution to the NAD⁺ pool and its subsequent catabolism.

Core Concepts and Signaling Pathways

Niacin is transported into cells via monocarboxylate transporters (MCTs) and sodium-dependent monocarboxylate transporters (SMCTs). Once inside the cell, it is converted to NAD⁺ through the Preiss-Handler pathway. The liver plays a central role in niacin metabolism, capable of synthesizing NAD⁺ from tryptophan and converting orally administered niacin precursors into forms that can be utilized by other tissues. NAD⁺ itself is consumed by various enzymes, including sirtuins and poly(ADP-ribose) polymerases (PARPs), which are involved in processes like DNA repair and gene regulation.

Niacin Metabolism and NAD⁺ Synthesis Pathway





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References

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- 2. Niacin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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